GHS Classification of 3-(3-Methylphenyl)propionaldehyde: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*3-(3-Methylphenyl)propionaldehyde*
CAS No.:	*95416-60-7*
Cat. No.:	*B1311848*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the Globally Harmonized System (GHS) classification for **3-(3-Methylphenyl)propionaldehyde** (CAS No. 95416-60-7). The information herein is intended to support researchers, scientists, and professionals in drug development in understanding the potential hazards associated with this compound and in implementing appropriate safety protocols.

GHS Hazard Classification

3-(3-Methylphenyl)propionaldehyde is classified under the GHS framework based on its potential health hazards. The primary hazards identified are acute oral toxicity, skin irritation, serious eye irritation, and respiratory tract irritation.[1]

Summary of GHS Classification

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Hazard Class	Category	Hazard Statement	Signal Word	Pictogram
Acute Toxicity, Oral	4	H302: Harmful if swallowed	Warning	Exclamation Mark
Skin Corrosion/Irritation	2	H315: Causes skin irritation	Warning	Exclamation Mark
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation	Warning	Exclamation Mark
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	Warning	Exclamation Mark

Data sourced from PubChem.[1]

Precautionary Statements

A comprehensive list of precautionary statements is associated with the handling of **3-(3-Methylphenyl)propionaldehyde**. These statements provide guidance on prevention, response, storage, and disposal to minimize risks.

Prevention:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/eye protection/face protection.

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Response:

- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P330: Rinse mouth.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P362+P364: Take off contaminated clothing and wash it before reuse.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P312: Call a POISON CENTER or doctor/physician if you feel unwell.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P337+P313: If eye irritation persists: Get medical advice/attention.

Storage:

- P403+P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.

Disposal:

- P501: Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols for GHS Classification

While specific experimental data for **3-(3-Methylphenyl)propionaldehyde** is not publicly available, the GHS classifications are determined based on standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and

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Development (OECD). Below are summaries of the likely methodologies used to ascertain the hazard classifications.

Acute Oral Toxicity (OECD Guideline 423: Acute Toxic Class Method)

This method is designed to estimate the acute oral toxicity of a substance.

- Principle: A stepwise procedure is used with a limited number of animals. The test substance is administered orally to a group of animals at one of the defined dose levels. The outcome (survival or death) determines the next step: if the animal survives, a higher dose is used for the next animal; if it dies, a lower dose is used.
- Animal Model: Typically, rats are used.
- Procedure:
  - Animals are fasted prior to dosing.
  - The substance is administered in a single dose by gavage.
  - Animals are observed for mortality and clinical signs of toxicity for at least 14 days.
  - Body weight is recorded weekly.
  - A gross necropsy is performed on all animals at the end of the study.
- Classification: The substance is classified into a GHS category based on the dose at which mortality is observed. For Category 4 ("Harmful if swallowed"), the LD50 is estimated to be between 300 and 2000 mg/kg body weight.

Skin Irritation (OECD Guideline 404: Acute Dermal Irritation/Corrosion)

This test determines the potential of a substance to cause reversible inflammatory changes to the skin.

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- Principle: The substance is applied to the skin of an animal, and the degree of irritation is observed and scored at specified intervals.
- Animal Model: Albino rabbits are commonly used.
- Procedure:
  - A small area of the animal's back is clipped free of fur.
  - A 0.5 mL (for liquids) or 0.5 g (for solids) dose of the test substance is applied to a small area of skin and covered with a gauze patch.
  - The patch is removed after a 4-hour exposure period.
  - The skin is observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- Classification: The severity of the skin reactions is scored. A substance is classified as a skin irritant (Category 2) if it produces reversible inflammatory changes.

Serious Eye Irritation (OECD Guideline 405: Acute Eye Irritation/Corrosion)

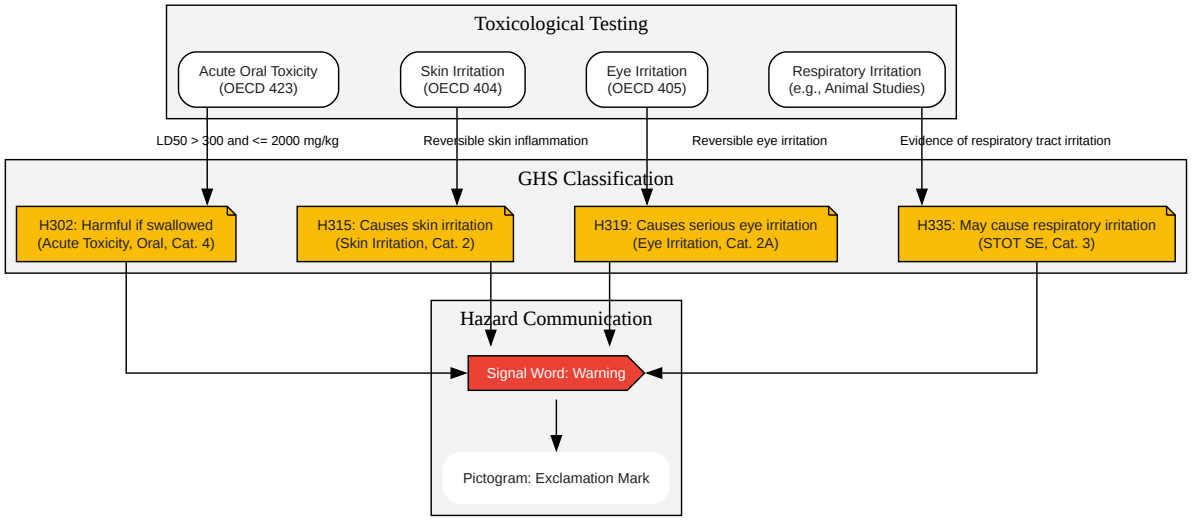
This protocol assesses the potential of a substance to produce reversible or irreversible changes in the eye.

- Principle: The test substance is instilled into the conjunctival sac of one eye of an animal, with the other eye serving as a control. The eyes are then examined for irritation.
- Animal Model: Albino rabbits are typically used.
- Procedure:
  - A 0.1 mL (for liquids) or 0.1 g (for solids) dose of the substance is placed in the conjunctival sac of one eye.
  - The eyes are examined for corneal opacity, iritis, conjunctival redness, and chemosis (swelling) at 1, 24, 48, and 72 hours after instillation.

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- Classification: The severity of eye lesions is scored. A substance is classified as causing serious eye irritation (Category 2A) if it produces reversible eye irritation within 21 days of observation.

Logical Workflow for GHS Classification



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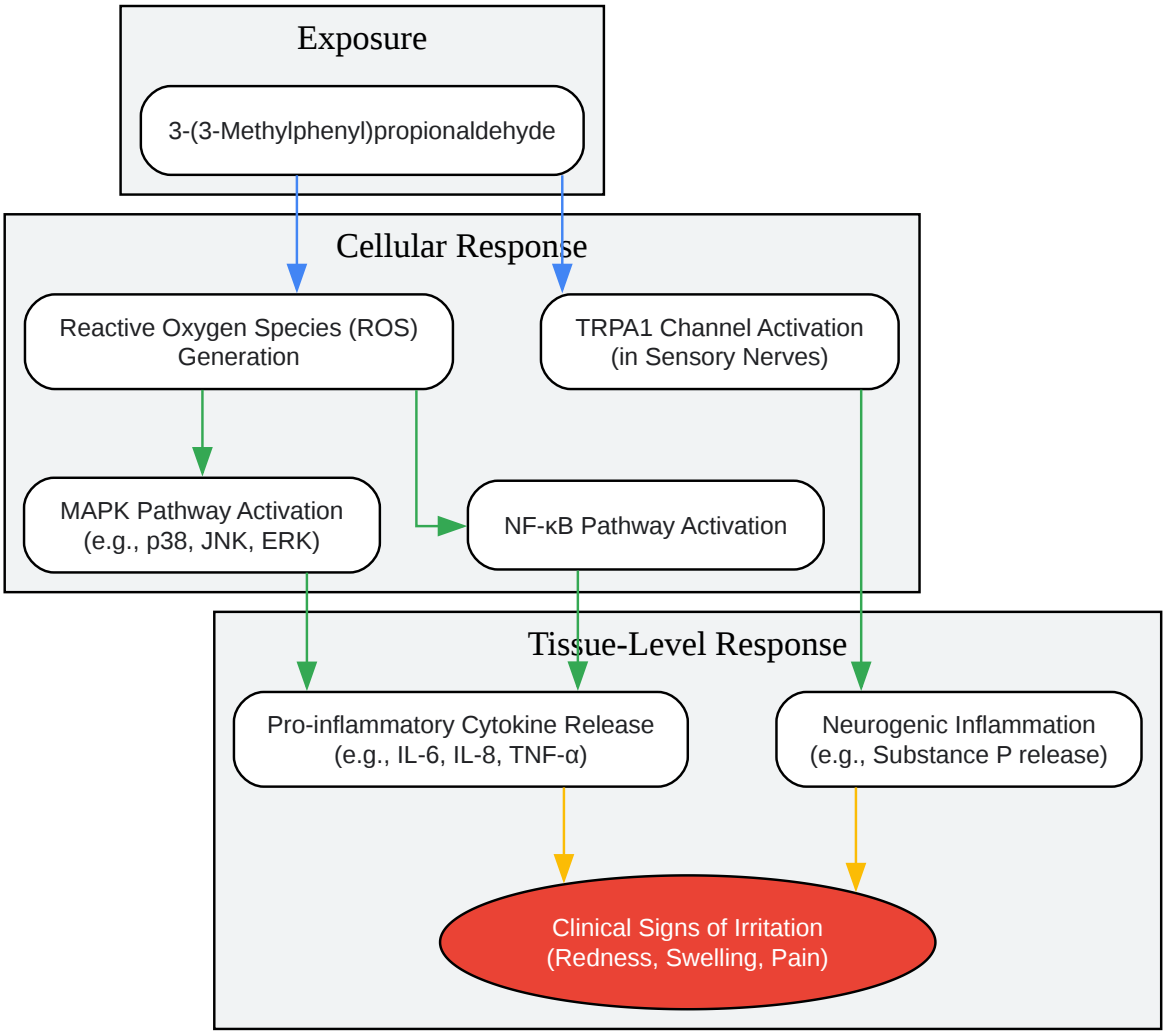
Caption: GHS classification workflow for **3-(3-Methylphenyl)propionaldehyde**.

Potential Signaling Pathways in Aldehyde-Induced Irritation

While specific mechanistic data for **3-(3-Methylphenyl)propionaldehyde** is limited, the irritant effects of aldehydes, in general, are known to involve interactions with sensory nerves and the

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induction of inflammatory responses. A plausible signaling pathway for aldehyde-induced irritation is depicted below.



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Caption: Plausible signaling pathway for aldehyde-induced irritation.

Disclaimer: This document provides a summary of the GHS classification and related information for **3-(3-Methylphenyl)propionaldehyde** based on publicly available data. It is intended for informational purposes and should not be used as a substitute for a comprehensive safety data sheet (SDS) or a formal risk assessment. All laboratory work should be conducted in accordance with institutional safety policies and regulations.

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References

- 1. 3-(3-Methylphenyl)propionaldehyde | C10H12O | CID 10464477 - PubChem [pubchem.ncbi.nlm.nih.gov]
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